

# Preparing Stock Solutions of NVP-AAM077: An Application Note and Protocol

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## Compound of Interest

Compound Name: *Nvp-aam077*

Cat. No.: *B10814437*

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## Introduction

**NVP-AAM077**, also known as PEAQX, is a potent and selective competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, with a notable preference for subtypes containing the GluN2A subunit.[1][2] This selectivity makes it an invaluable tool in neuroscience research for dissecting the specific physiological and pathological roles of GluN2A-containing NMDA receptors, which are crucial for synaptic plasticity, learning, and memory.[3][4] Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **NVP-AAM077** stock solutions for research applications.

## Physicochemical and Pharmacological Properties

**NVP-AAM077** is a synthetic molecule belonging to the quinoxalinedione class of compounds. [1] As a competitive antagonist, it binds to the glutamate binding site on the GluN2A subunit of the NMDA receptor, preventing the endogenous agonist glutamate from binding and activating the receptor.[1][5] This inhibition of NMDA receptor function subsequently affects various intracellular signaling cascades, including the mTOR and CREB pathways.[1][5]

## Quantitative Data Summary

The following table summarizes key quantitative data for **NVP-AAM077**, including its molecular properties and solubility.

Property	Value	Reference(s)
IUPAC Name	{{[(1S)-1-(4-bromophenyl)ethyl]amino}-(2,3-dioxo-1,4-dihydroquinoxalin-5-yl)methyl}phosphonic acid	[1]
Synonyms	PEAQX, NVP-AAM077	[1]
CAS Number	459836-30-7	[1]
Molecular Formula	C <sub>17</sub> H <sub>17</sub> BrN <sub>3</sub> O <sub>5</sub> P	[1]
Molecular Weight	454.217 g/mol	[1]
Solubility	Soluble in water and DMSO	[1][6][7]
Storage (Solid)	-20°C for ≥ 4 years	[6]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[8][9]
IC <sub>50</sub> (hGluN1/GluN2A)	270 nM	[8][10]
IC <sub>50</sub> (hGluN1/GluN2B)	29.6 μM	[8][10]

## Experimental Protocol: Preparation of NVP-AAM077 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NVP-AAM077**. It is crucial to use high-purity solvents and sterile techniques to avoid contamination.

Materials:

- **NVP-AAM077** powder

- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile tips

Procedure:

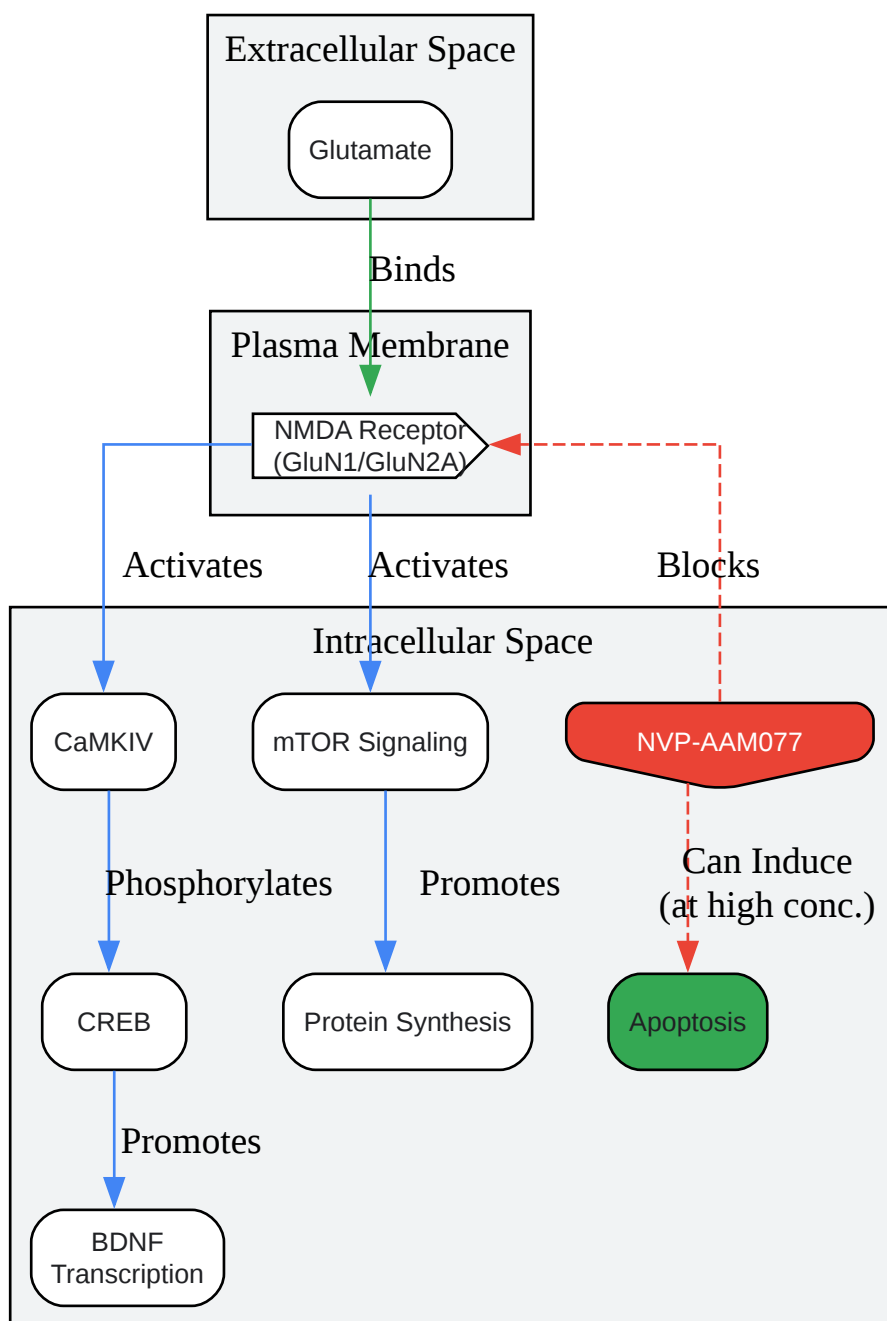
- Calculate the required amount of **NVP-AAM077**:
  - To prepare a 10 mM stock solution, use the following formula:
    - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
    - For 1 mL of a 10 mM stock solution:  $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 454.217 \text{ g/mol} = 4.54 \text{ mg}$
- Weigh the **NVP-AAM077**:
  - Carefully weigh the calculated amount of **NVP-AAM077** powder using an analytical balance.
- Dissolve the **NVP-AAM077**:
  - Add the appropriate volume of DMSO to the weighed **NVP-AAM077** powder in a sterile tube.
  - Vortex the solution thoroughly to aid dissolution.
  - If the compound does not dissolve completely, gentle warming (e.g., in a 37°C water bath for a few minutes) or brief sonication can be applied.[8] Visually inspect the solution to ensure there are no visible particulates.

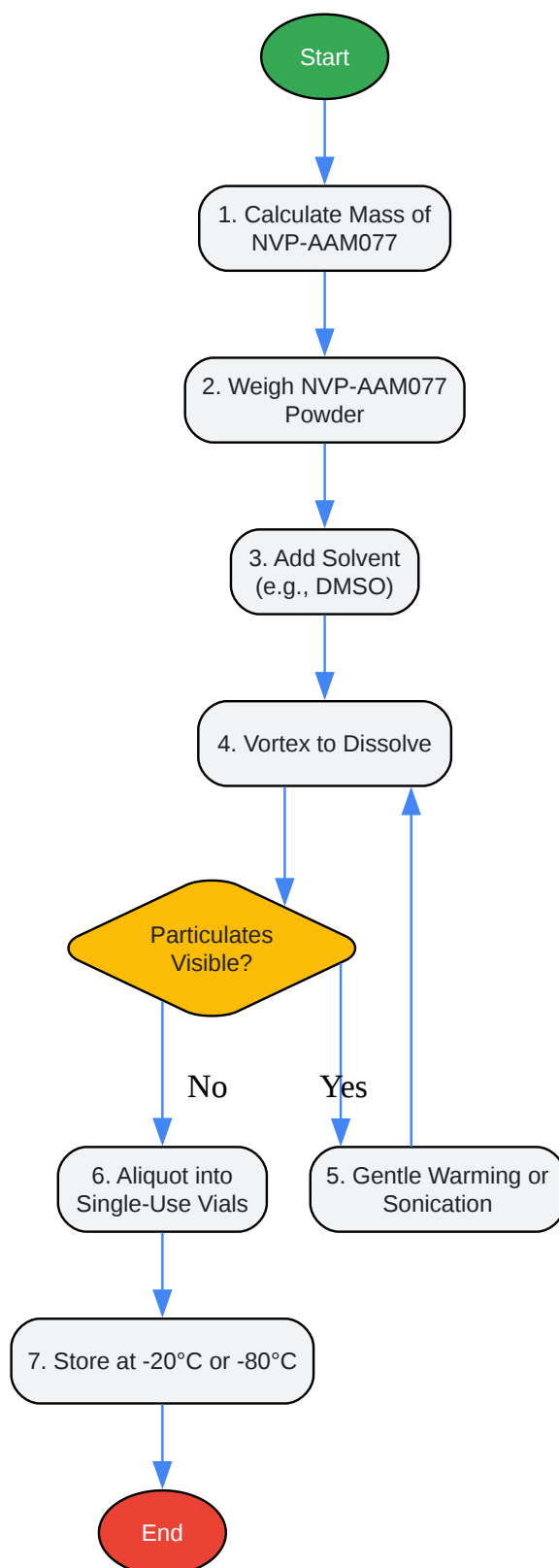
- Aliquot and Store:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles.[8]
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[8]

Note on Aqueous Solutions: **NVP-AAM077** is also soluble in water.[6][7] For experiments where DMSO may interfere, sterile water can be used as the solvent. The same general procedure can be followed, although sonication may be more likely required to achieve complete dissolution. For the tetrasodium hydrate form, solubility in PBS is reported to be high (100 mg/mL).[8]

## Mandatory Visualizations

### NVP-AAM077 Signaling Pathway





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